

iodomethylbenzene CAS number and safety information

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An In-depth Technical Guide to the CAS Numbers and Safety Information of **Iodomethylbenzene**s

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the Chemical Abstracts Service (CAS) numbers and safety profiles of **iodomethylbenzene** isomers. The following sections detail the physicochemical properties, hazard classifications, and essential safety protocols for handling, storage, and disposal of these compounds.

Physicochemical Properties

The properties of **iodomethylbenzene** isomers vary depending on the position of the iodo group. The tables below summarize key quantitative data for easy comparison.

Table 1: CAS Numbers and Physical Properties of **Iodomethylbenzene** Isomers



| Comp ound Name | Syno nym(s) | CAS Numb er | Molec ular Form ula | Molec ular Weig ht (g/mol | Appe aranc e | Meltin g Point (°C) | Boilin g Point (°C) | Densi ty (g/mL) | Flash Point (°C) |
|-----------------------|--|------------------------|------------------------------|--|---|------------------------------|------------------------------|---------------------------|-------------------------------|
| 2- lodotol uene | o- lodotol uene, 1- lodo- 2- methyl benze ne | 615- 37-2[1] [2] | C7H7I | 218.03 [2] | Clear colorle ss to yellow or pale pink to red liquid[3] | Not applic able | 211.5 @ 760 mmHg | 1.698 @ 25°C | 90 (close d cup) [4] |
| 3- lodotol uene | m- lodotol uene, 1- lodo- 3- methyl benze ne | 625- 95-6[5] [6] | C7H7I | 218.04 [5] | Colorl ess to yellow clear liquid[6] | -27[5] | 80-82 @ 10 mmHg [5] | 1.698 @ 25°C[5] | 83 (close d cup) |
| 4- lodotol uene | p- lodotol uene, 1- lodo- 4- methyl benze ne | 624- 31-7[7] [8] | C7H7I | 218.03 [8] | White to light yellow or brown powde r[8] | 32 - 36[8] | 210 - 212[8] | 1.678[8] | 90 (close d cup) [9] |
| Benzyl iodide | α- Iodotol | 620- 05- | C7H7l | 218.03 [10] | Colorl ess | 24.5[1 2] | 218[12 | ~1.74 | 98[13] |







uene,3[10]crystal(lodom[11]s orethyl)bliquid[enzen10]e

Safety and Hazard Information

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for each **iodomethylbenzene** isomer.

Table 2: GHS Hazard Information for **Iodomethylbenzene** Isomers



| Compound Name | GHS Pictogram(s) | Signal Word | Hazard Statements | Precautionary Statements |
|------------------|--|-------------|---|--|
| 2-lodotoluene | GHS07 (Exclamation mark)[4] | Warning[14] | H315: Causes skin irritation[14] [15]. H319: Causes serious eye irritation[14] [15]. H335: May cause respiratory irritation[6][14]. | P261, P264, P280, P302+P352, P305+P351+P33 8[14] |
| 3-Iodotoluene | GHS07 (Exclamation mark)[4] | Warning | H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation[4]. | P261, P264, P271, P280, P302+P352, P305+P351+P33 |
| 4-lodotoluene | GHS07 (Exclamation mark)[9] | Warning[9] | H302: Harmful if swallowed[9]. H315: Causes skin irritation[1] [9]. H319: Causes serious eye irritation[7]. H335: May cause respiratory irritation[1][7]. | P261, P264, P280, P301+P312, P302+P352, P305+P351+P33 8[7][9] |
| Benzyl iodide | GHS07 (Exclamation mark), GHS09 (Environment) [16] | Warning[16] | Toxic by ingestion, inhalation, and skin absorption; very irritating to skin and eyes[10][17]. | Not explicitly provided in a consolidated list, but requires stringent handling due to |







Powerful lachrymator[12]

its toxicity and $% \label{eq:condition} % \label{eq:condition}%$

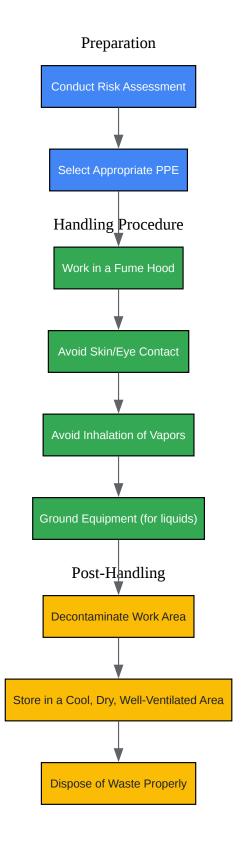
2] irritant nature.

[16].

Experimental ProtocolsHandling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate PPE are crucial to minimize exposure risks.





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Safe Handling Workflow for **Iodomethylbenzene**s.



- Engineering Controls: Always handle **iodomethylbenzene**s in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[8]
- Eye Protection: Wear chemical safety goggles or a face shield that conforms to EN166 or NIOSH standards.[7]
- Skin Protection: Use impervious gloves (e.g., nitrile) and a lab coat.[8] Contaminated clothing should be removed and washed before reuse.[11]
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[12]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[11][18]
- Keep containers tightly closed when not in use.[11]
- Protect from light, especially for 3-iodotoluene.[10]
- For combustible liquids like 2- and 3-iodotoluene, keep away from heat, sparks, and open flames.[5][11]

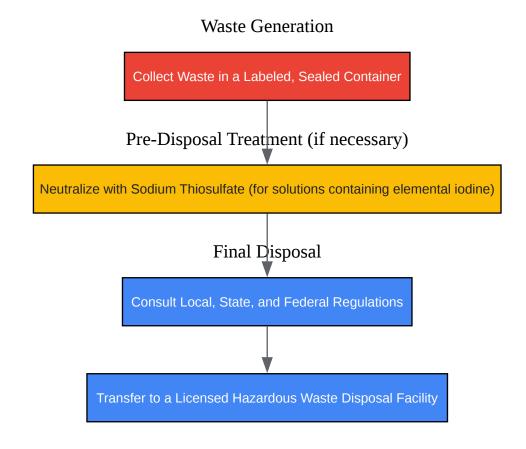
Spills and Accidental Release

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
 Contain the spill and prevent it from entering drains.[6]
- Eliminate all ignition sources in the vicinity of the spill.[2]

Disposal

Disposal of iodinated compounds must comply with local, state, and federal regulations.





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General Disposal Workflow for Iodinated Waste.

- Do not dispose of **iodomethylbenzene**s down the drain.[19]
- Waste should be treated as hazardous.[19]
- For solutions containing elemental iodine, neutralization with a reducing agent like sodium thiosulfate can be performed to convert it to the less hazardous iodide form.[20] The solution should become colorless upon complete reaction.[21]
- Dispose of the chemical waste through a licensed disposal company.[7] It may be possible to
 dissolve the material in a combustible solvent and incinerate it in a chemical incinerator
 equipped with an afterburner and scrubber.[7]

Reactivity and Incompatibilities



- Incompatible Materials: Strong oxidizing agents.[18]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen iodide.[18]
- Benzyl Iodide Reactivity: As a benzylic halide, benzyl iodide is a potent lachrymator and is
 reactive towards nucleophiles. It may react with water or moist air to release toxic or
 corrosive gases.[2][17] It is also sensitive to light.

Toxicological Information

Detailed toxicological studies for all isomers are not readily available. However, the available data and hazard classifications indicate that these compounds are irritants and may be harmful.

- 3-lodotoluene: Oral LD50 (rat) = 2296 mg/kg.[3]
- The primary routes of exposure are inhalation, ingestion, and skin/eye contact.
- Symptoms of overexposure can include skin and eye irritation, respiratory tract irritation, and for benzyl iodide, severe burns and lachrymation.[2][7][17]

This guide is intended for informational purposes for trained professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific product you are using and adhere to all institutional and regulatory safety protocols.

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